

Foxo1-IN-3 stability and storage conditions

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Compound of Interest

Compound Name: *Foxo1-IN-3*

Cat. No.: *B10857972*

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Foxo1-IN-3 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **Foxo1-IN-3**.

Frequently Asked Questions (FAQs)

Q1: How should I store **Foxo1-IN-3** upon arrival?

A: **Foxo1-IN-3** is shipped at room temperature and is stable for a short period during transit. Upon receipt, it is recommended to store the compound as a powder at -20°C for long-term storage (up to 3 years) or at 4°C for shorter durations (up to 2 years)[1].

Q2: What is the recommended solvent for preparing stock solutions of **Foxo1-IN-3**?

A: The recommended solvent for preparing stock solutions is Dimethyl Sulfoxide (DMSO). **Foxo1-IN-3** is soluble in DMSO up to 100 mg/mL[2]. For optimal solubility, it is advised to use a new, unopened bottle of DMSO as it is hygroscopic and absorbed water can affect solubility[2].

Q3: How should I store the stock solution of **Foxo1-IN-3**?

A: Once prepared, the stock solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles[1]. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month[2].

Q4: Is **Foxo1-IN-3** stable in aqueous solutions like cell culture media?

A: While specific data on the stability of **Foxo1-IN-3** in aqueous solutions is not readily available, it is a common practice to dilute the DMSO stock solution into your aqueous experimental medium immediately before use. To minimize potential degradation or precipitation, the final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%.

Q5: Is **Foxo1-IN-3** sensitive to light?

A: There is no specific information available regarding the light sensitivity of **Foxo1-IN-3**. As a general precaution for all chemical compounds, it is advisable to store the solid compound and its solutions protected from direct light.

Troubleshooting Guide

Issue 1: I am having trouble dissolving **Foxo1-IN-3** in DMSO.

- **Solution 1:** Use fresh DMSO. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly impact the solubility of compounds. Always use a newly opened bottle of high-purity DMSO for preparing your stock solution.
- **Solution 2:** Use sonication. If the compound does not readily dissolve, brief sonication in an ultrasonic bath can aid in dissolution.
- **Solution 3:** Gentle warming. Gentle warming of the solution (e.g., to 37°C) may also help, but be cautious as excessive heat can lead to degradation.

Issue 2: My compound precipitated out of solution after dilution in aqueous media.

- **Solution 1:** Stepwise dilution. Avoid adding the concentrated DMSO stock solution directly into a large volume of aqueous buffer. Instead, perform a stepwise dilution, for example, by first diluting the stock solution in a smaller volume of media and then adding it to the final volume.
- **Solution 2:** Check the final concentration. Ensure that the final concentration of **Foxo1-IN-3** in your experiment is below its solubility limit in the aqueous medium.

- **Solution 3:** Lower the DMSO concentration. While DMSO is a good solvent for the initial stock, a high final concentration in your aqueous solution can sometimes cause compounds to precipitate. Aim for a final DMSO concentration of less than 0.5%.

Issue 3: I am observing unexpected or inconsistent results in my experiments.

- **Solution 1:** Avoid repeated freeze-thaw cycles. Each freeze-thaw cycle can potentially degrade the compound. Always aliquot your stock solution into single-use vials to maintain its integrity.
- **Solution 2:** Use a fresh aliquot. If you have been using a stock solution that has been stored for an extended period or subjected to multiple freeze-thaw cycles, prepare a fresh stock solution from the powder.
- **Solution 3:** Confirm the purity of the compound. If you continue to experience issues, it may be beneficial to verify the purity of your **Foxo1-IN-3** sample.

Data Summary

Table 1: Storage and Stability of **Foxo1-IN-3**

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	
4°C	2 years		
In Solvent (DMSO)	-80°C	6 months	
-20°C	1 month		

Table 2: Solubility of **Foxo1-IN-3**

Solvent	Concentration	Notes	Reference
DMSO	100 mg/mL	Use of newly opened DMSO is recommended. Ultrasonic assistance may be needed.	

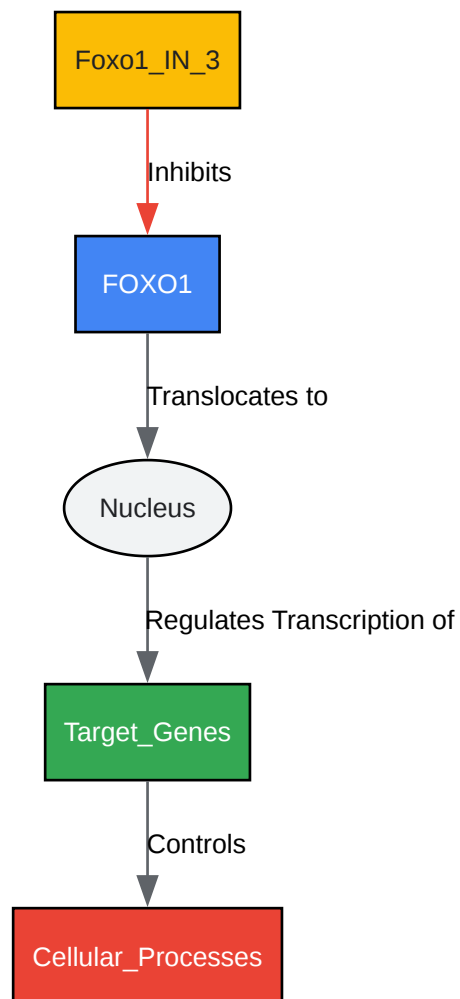
Experimental Protocols & Visualizations

Protocol: Preparation of Foxo1-IN-3 Stock Solution

- Allow the vial of powdered **Foxo1-IN-3** to equilibrate to room temperature before opening.
- Add the appropriate volume of fresh, high-purity DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution, add the calculated volume of DMSO based on the molecular weight of **Foxo1-IN-3**, which is 401.46 g/mol).
- Vortex the solution and, if necessary, sonicate in an ultrasonic bath until the compound is fully dissolved.
- Aliquot the stock solution into single-use, light-protected vials.
- Store the aliquots at -80°C or -20°C as recommended.

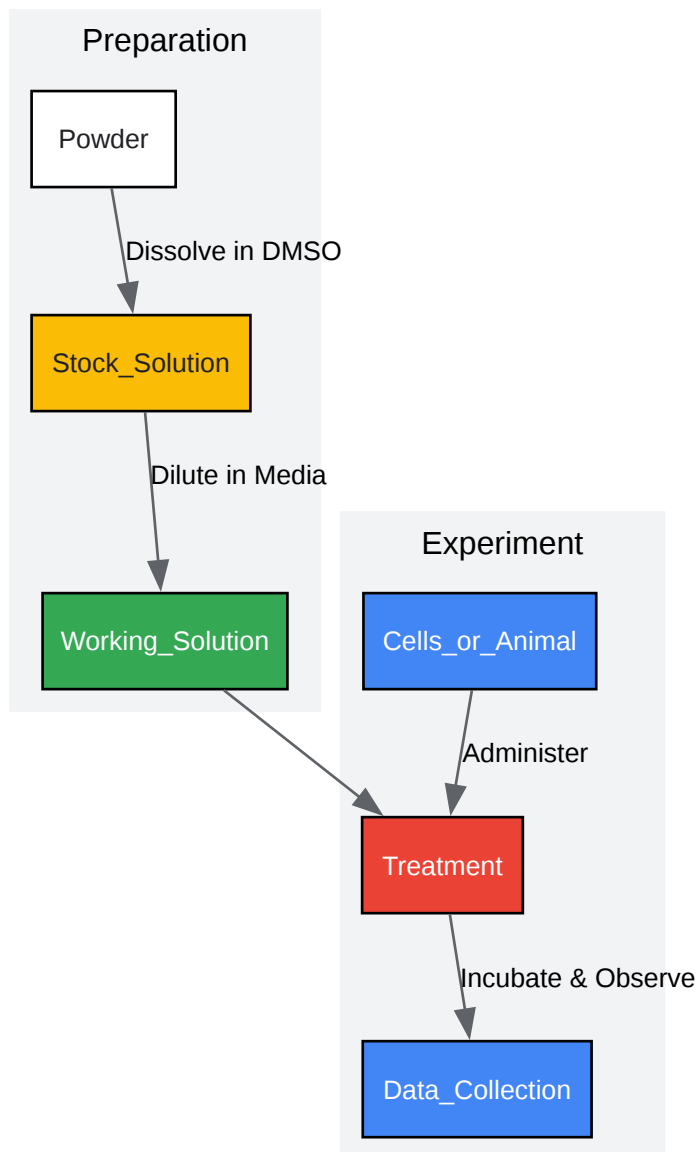
Diagrams

Simplified Foxo1-IN-3 Mechanism of Action

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Caption: Simplified pathway of **Foxo1-IN-3** inhibiting FOXO1.

General Experimental Workflow for Foxo1-IN-3



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Caption: Recommended workflow for preparing and using **Foxo1-IN-3**.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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